

# A Technical Guide to the Physicochemical Properties of 3,4-Difluoroaniline

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## Compound of Interest

Compound Name: 3,4-Difluoroaniline

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This document provides a comprehensive overview of the melting and boiling points of **3,4-Difluoroaniline** (CAS: 3863-11-4), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its fluorinated structure enhances reactivity and solubility, making it a valuable building block in medicinal chemistry to improve the biological activity and stability of potential drug candidates.<sup>[1]</sup> This guide presents key physical data, detailed experimental protocols for property determination, and a visualization of its common synthesis pathway.

## Core Physicochemical Data

**3,4-Difluoroaniline** is a versatile compound that appears as a white or colorless to yellow powder, lump, or clear liquid, depending on the ambient temperature.<sup>[2]</sup> Its physical properties are critical for handling, reaction setup, and purification processes. The quantitative data are summarized below.

Table 1: Physicochemical Properties of **3,4-Difluoroaniline**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	[1][3]
Molecular Weight	129.11 g/mol	[1][3]
Appearance	Light yellow to yellow powder to lump; clear liquid after melting	[1][2]
Melting Point	22 °C	[1][2]
Boiling Point	77 °C at 7 mmHg170 °C at 753 mmHg	[1][2][4][5]
Density	1.302 g/mL at 25 °C	[2][4]
Refractive Index	n <sub>20</sub> /D 1.513	[2][4]

## Experimental Protocols for Determination of Melting and Boiling Points

The following sections detail standardized laboratory procedures for accurately determining the melting and boiling points of organic compounds like **3,4-Difluoroaniline**. These methods are adapted from established protocols for similar organic solids and liquids.

### Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions to a liquid.[6] For a pure substance, this occurs over a narrow range, typically 0.5-1°C.[7] The presence of impurities generally causes a depression of the melting point and a broadening of the melting range.[6]

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered, dry **3,4-Difluoroaniline** is placed on a clean, dry surface. The open end of a glass capillary tube (sealed at the other end) is pushed into the powder to load a sample.[6] The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm for uniform heating.[7]

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer's bulb.[8] This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or concentrated  $\text{H}_2\text{SO}_4$ ) or a calibrated digital melting point apparatus (e.g., Mel-Temp).[7][8][9]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[6] Constant stirring of the heating bath is crucial to ensure a uniform temperature distribution.[6]
- **Data Recording:** Two temperatures are recorded to define the melting range[7]:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample becomes a clear liquid. The reported melting point is the range from T1 to T2.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7] Since **3,4-Difluoroaniline** has a melting point near room temperature (22 °C), it can be gently warmed into its liquid state for this procedure.

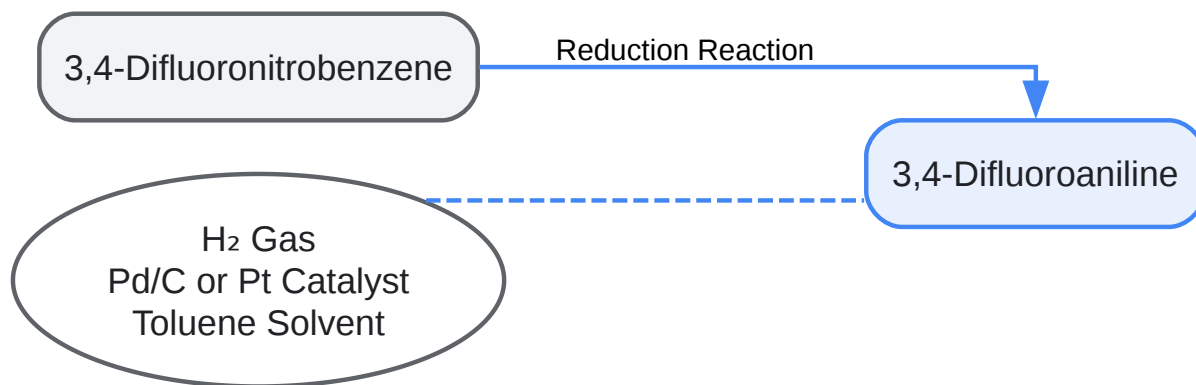
Methodology: Small-Scale Capillary Inversion Method

- **Sample Preparation:** Approximately 0.5 mL of liquid **3,4-Difluoroaniline** is placed into a small test tube (e.g., an ignition tube).
- **Apparatus Setup:** A short capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in the test tube.[9] The test tube is then attached to a thermometer, with the liquid sample level with the thermometer bulb. This assembly is immersed in a heating bath (Thiele tube with paraffin oil or similar).[9][10]
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, air trapped in the inverted capillary will expand and slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube's open end.[9]

- Data Recording: The heat source is removed once a steady stream of bubbles is observed. As the liquid cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the inverted capillary tube.[9] It is crucial to note the atmospheric pressure at the time of the experiment, as boiling point is highly pressure-dependent.

## Synthesis Pathway Visualization

**3,4-Difluoroaniline** is commonly synthesized via the catalytic reduction of 3,4-Difluoronitrobenzene.[2] This reaction involves the conversion of the nitro group (-NO<sub>2</sub>) to an amino group (-NH<sub>2</sub>).



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Caption: Synthesis of **3,4-Difluoroaniline** via catalytic reduction.

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